

# Spectroscopic and Analytical Profile of N-nitroso-olanzapine: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *N-nitroso-olanzapine*

Cat. No.: *B15812381*

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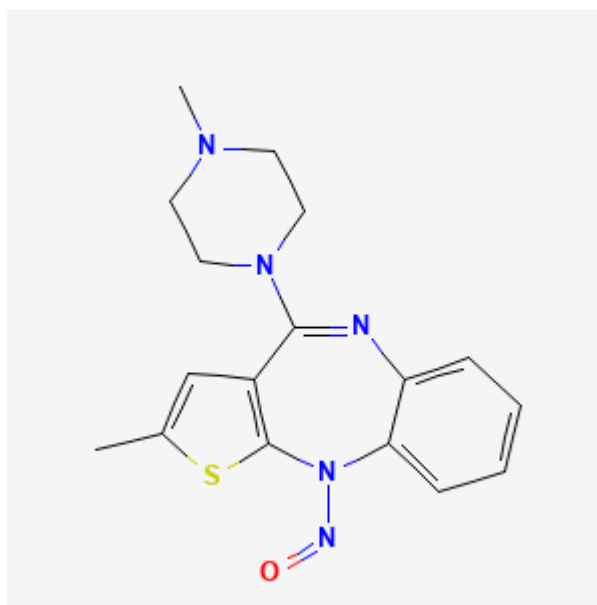
This technical guide provides a comprehensive overview of the spectroscopic and analytical data for **N-nitroso-olanzapine**, a potential impurity of the atypical antipsychotic drug olanzapine. Due to the limited availability of public spectroscopic data, this guide presents a consolidated view of the compound's known properties and outlines the standard methodologies for its full characterization. The information herein is intended to support research, drug development, and quality control activities.

## Compound Identification

**N-nitroso-olanzapine** is the N-nitrosated derivative of olanzapine, formed by the reaction of a nitrosating agent with the secondary amine in the olanzapine molecule.

| Property          | Value                                                                                        |
|-------------------|----------------------------------------------------------------------------------------------|
| Chemical Name     | 2-methyl-4-(4-methylpiperazin-1-yl)-10-nitroso-10H-benzo[b]thieno[2,3-e][1,2]diazepine[3][4] |
| Molecular Formula | C <sub>17</sub> H <sub>19</sub> N <sub>5</sub> OS[5]                                         |
| Molecular Weight  | 341.43 g/mol [5]                                                                             |

Chemical Structure



## Spectroscopic Data

While specific, publicly available spectra for **N-nitroso-olanzapine** are limited, reference standards are available for purchase from various chemical suppliers. These suppliers typically provide a comprehensive Certificate of Analysis (CoA) upon purchase, which includes detailed spectroscopic data. The following tables are presented as representative examples of how such data would be structured.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: Representative <sup>1</sup>H-NMR Data for **N-nitroso-olanzapine**

| Chemical Shift ( $\delta$ ) ppm | Multiplicity | Integration | Assignment                |
|---------------------------------|--------------|-------------|---------------------------|
| [Expected Range]                | [Expected]   | [Expected]  | Aromatic-H                |
| [Expected Range]                | [Expected]   | [Expected]  | Thiophene-H               |
| [Expected Range]                | [Expected]   | [Expected]  | Piperazine-H              |
| [Expected Range]                | [Expected]   | [Expected]  | N-CH <sub>3</sub>         |
| [Expected Range]                | [Expected]   | [Expected]  | Thiophene-CH <sub>3</sub> |

Table 2: Representative <sup>13</sup>C-NMR Data for **N-nitroso-olanzapine**

| Chemical Shift ( $\delta$ ) ppm | Assignment                |
|---------------------------------|---------------------------|
| [Expected Range]                | Aromatic/Thiophene-C      |
| [Expected Range]                | C=N                       |
| [Expected Range]                | Piperazine-C              |
| [Expected Range]                | N-CH <sub>3</sub>         |
| [Expected Range]                | Thiophene-CH <sub>3</sub> |

## Infrared (IR) Spectroscopy

Table 3: Representative IR Absorption Bands for **N-nitroso-olanzapine**

| Wavenumber (cm <sup>-1</sup> ) | Assignment                                      |
|--------------------------------|-------------------------------------------------|
| [Expected ~3100-3000]          | Aromatic C-H Stretch                            |
| [Expected ~2950-2800]          | Aliphatic C-H Stretch                           |
| [Expected ~1600-1450]          | Aromatic C=C and C=N Stretch                    |
| [Expected ~1450-1400]          | N-N=O Stretch (Characteristic for Nitrosamines) |
| [Expected ~1300-1000]          | C-N Stretch                                     |

## Mass Spectrometry (MS)

Table 4: Representative Mass Spectrometry Data for **N-nitroso-olanzapine**

| m/z                  | Assignment                                                                                                    |
|----------------------|---------------------------------------------------------------------------------------------------------------|
| [341.13]             | [M+H] <sup>+</sup> (Protonated Molecular Ion)                                                                 |
| [Expected Fragments] | Fragmentation pattern consistent with the loss of the nitroso group (-NO) and other characteristic fragments. |

## Experimental Protocols

The following are detailed methodologies for the spectroscopic analysis of **N-nitroso-olanzapine**, based on standard analytical practices for pharmaceutical compounds and related impurities[6].

## NMR Spectroscopy

- Instrumentation: A 400 MHz or higher field NMR spectrometer.
- Sample Preparation: Approximately 5-10 mg of **N-nitroso-olanzapine** is dissolved in 0.7 mL of a suitable deuterated solvent (e.g., DMSO-d<sub>6</sub>, CDCl<sub>3</sub>).
- <sup>1</sup>H-NMR Acquisition:
  - Pulse Program: Standard single-pulse experiment.
  - Spectral Width: 0-16 ppm.
  - Number of Scans: 16-64, depending on sample concentration.
  - Relaxation Delay: 1-5 seconds.
- <sup>13</sup>C-NMR Acquisition:
  - Pulse Program: Proton-decoupled experiment.

- Spectral Width: 0-220 ppm.
- Number of Scans: 1024 or more, as needed for adequate signal-to-noise.
- Relaxation Delay: 2-5 seconds.
- Data Processing: The resulting Free Induction Decay (FID) is processed with an appropriate window function (e.g., exponential multiplication) and Fourier transformed. Phase and baseline corrections are applied. Chemical shifts are referenced to the residual solvent peak or an internal standard (e.g., TMS).

## IR Spectroscopy

- Instrumentation: A Fourier Transform Infrared (FTIR) spectrometer.
- Sample Preparation: The sample is prepared as a KBr (potassium bromide) pellet. A small amount of **N-nitroso-olanzapine** is ground with dry KBr and compressed into a thin, transparent disk.
- Data Acquisition:
  - Spectral Range: 4000-400  $\text{cm}^{-1}$ .
  - Resolution: 4  $\text{cm}^{-1}$ .
  - Number of Scans: 16-32 scans are co-added to improve the signal-to-noise ratio.
- Data Processing: The resulting interferogram is Fourier transformed to produce the infrared spectrum. A background spectrum of a pure KBr pellet is subtracted.

## Mass Spectrometry

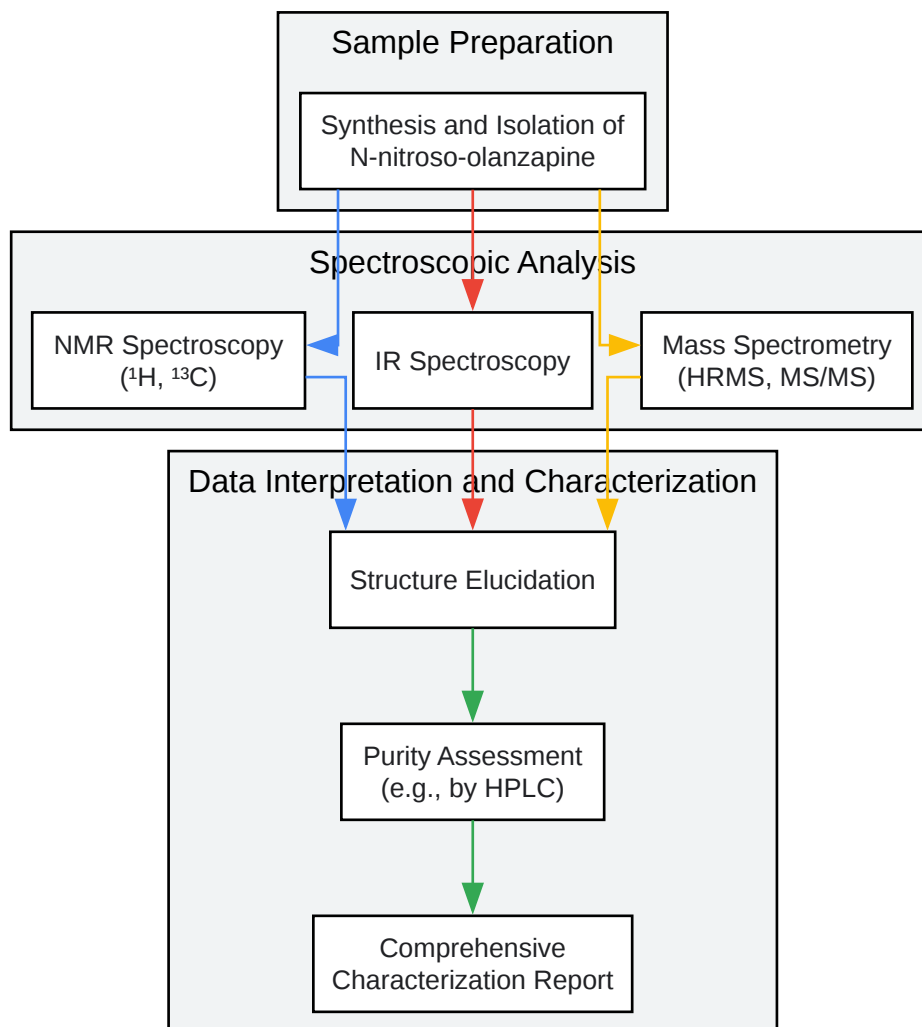
- Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF, Orbitrap) coupled with a suitable ionization source (e.g., Electrospray Ionization - ESI).
- Sample Preparation: A dilute solution of **N-nitroso-olanzapine** is prepared in a suitable solvent (e.g., methanol, acetonitrile) at a concentration of approximately 1-10  $\mu\text{g/mL}$ .
- Data Acquisition:

- Ionization Mode: Positive ion mode is typically used to observe the protonated molecular ion  $[M+H]^+$ .
- Mass Range:  $m/z$  50-500.
- Collision Energy (for MS/MS): A collision energy ramp (e.g., 10-40 eV) is used to induce fragmentation and obtain structural information.
- Data Processing: The acquired mass spectra are analyzed to determine the accurate mass of the molecular ion and its fragment ions.

## Analytical Workflow and Logical Relationships

The following diagram illustrates a typical workflow for the identification and characterization of a pharmaceutical impurity like **N-nitroso-olanzapine**.

## Workflow for Spectroscopic Analysis of N-nitroso-olanzapine



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Caption: Workflow for the synthesis, spectroscopic analysis, and characterization of **N-nitroso-olanzapine**.

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